

Disodium Sebacate: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: Disodium sebacate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disodium sebacate, the disodium salt of the naturally derived dicarboxylic acid, sebacic acid, is a versatile compound with a growing presence in various scientific and industrial fields.^{[1][2]} This guide provides a detailed overview of its physical and chemical properties, experimental protocols for its analysis, and its applications, particularly within the laboratory and pharmaceutical contexts.

Core Physical and Chemical Properties

Disodium sebacate is a white, odorless crystalline powder.^{[1][3][4]} It is known for its high solubility in water and its role as a stabilizer, lubricant, and corrosion inhibitor in numerous formulations.^{[1][2][5]}

Table 1: Quantitative Physical and Chemical Data for Disodium Sebacate

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₆ Na ₂ O ₄	[2][6]
Molecular Weight	246.21 g/mol	[6]
CAS Number	17265-14-4	[2][6]
Appearance	White to almost white crystalline powder	[1][4][7]
Melting Point	239 °C or >300 °C (See Note 1)	[3][8]
Water Solubility	198.8 g/L at 20°C	[9][10]
pKa (of Sebacic Acid)	pKa ₁ = 4.59, pKa ₂ = 5.59	[11]
Density	1.48 g/cm ³ at 20°C	[9][10]
Purity (Typical)	≥ 97.0% (Nonaqueous Titration)	[5][7]

Note 1: There are conflicting reports regarding the precise melting point of **disodium sebacate**. Some sources indicate a melting point of 239°C, while others state it is above 300°C. This discrepancy may be attributable to differences in the purity of the samples tested or the analytical method employed. It is recommended that users determine the melting point of their specific batch for accurate characterization.

Spectroscopic and Analytical Data

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of **disodium sebacate** is characterized by the absence of a broad O-H stretch from the carboxylic acid and the presence of strong absorption bands corresponding to the carboxylate anion.

Expected Characteristic FT-IR Peaks:

- ~2920-2850 cm⁻¹: C-H stretching vibrations of the methylene groups.

- $\sim 1560\text{-}1540\text{ cm}^{-1}$: Asymmetric stretching of the carboxylate (COO^-) group.
- $\sim 1440\text{-}1400\text{ cm}^{-1}$: Symmetric stretching of the carboxylate (COO^-) group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structure of **disodium sebacate**.

^1H NMR (Proton NMR): In a suitable solvent such as D_2O , the ^1H NMR spectrum of **disodium sebacate** is expected to show signals corresponding to the methylene protons of the decanedioate backbone. The chemical shifts will be influenced by the proximity to the carboxylate groups.

- α -protons (adjacent to COO^-): Expected to be the most downfield methylene signal.
- β and other methylene protons: A series of overlapping multiplets further upfield.

^{13}C NMR (Carbon NMR): The ^{13}C NMR spectrum will show distinct signals for the carboxylate carbon and the different methylene carbons in the aliphatic chain.

- Carbonyl Carbon (COO^-): Expected to be the most downfield signal, typically in the range of 170-185 ppm.
- Methylene Carbons: A series of signals in the aliphatic region of the spectrum.

Experimental Protocols

The following sections detail the methodologies for determining key physical and chemical properties of **disodium sebacate**.

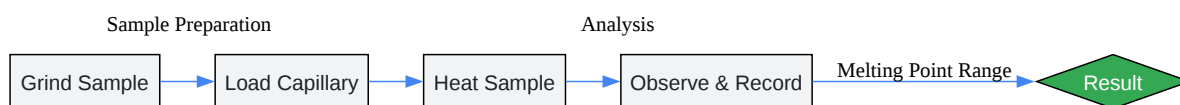
Determination of Melting Point (Capillary Method)

This protocol outlines the standard capillary method for determining the melting point of a crystalline solid.[\[3\]](#)[\[7\]](#)[\[12\]](#)

Methodology:

- Sample Preparation: Ensure the **disodium sebacate** sample is a fine, dry powder. If necessary, gently grind any coarse crystals in a mortar and pestle.

- **Capillary Tube Loading:** Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and gently tap the sealed end on a hard surface to pack the sample into a column of 2-3 mm in height.
- **Apparatus Setup:** Place the loaded capillary tube into a calibrated melting point apparatus.
- **Heating:** Begin heating the apparatus. For an unknown sample, a rapid heating rate can be used to determine an approximate melting range. For a more precise measurement, heat rapidly to about 20°C below the expected melting point, then reduce the heating rate to 1-2°C per minute.
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point.



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Diagram 1: Workflow for Melting Point Determination.

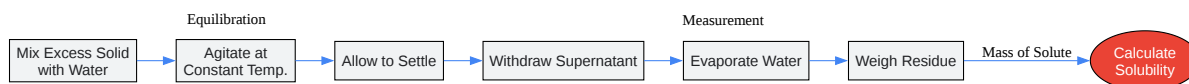
Determination of Aqueous Solubility (Gravimetric Method)

This protocol describes the gravimetric method for quantifying the solubility of **disodium sebacate** in water at a specific temperature.^[2]

Methodology:

- **Equilibrium Setup:** Add an excess amount of **disodium sebacate** to a known volume of deionized water in a sealed container.

- **Equilibration:** Agitate the mixture at a constant temperature for a sufficient period (e.g., 24 hours) to ensure that equilibrium is reached. A magnetic stirrer and a temperature-controlled water bath are recommended.
- **Phase Separation:** Allow the undissolved solid to settle.
- **Sample Withdrawal:** Carefully withdraw a known volume of the clear, saturated supernatant using a pre-weighed, calibrated pipette.
- **Solvent Evaporation:** Transfer the supernatant to a pre-weighed, dry evaporating dish. Heat the dish gently in a drying oven until all the water has evaporated.
- **Mass Determination:** Allow the evaporating dish to cool to room temperature in a desiccator, and then weigh it. The difference between the final and initial mass of the dish is the mass of the dissolved **disodium sebacate**.
- **Calculation:** Calculate the solubility in g/L using the mass of the dissolved solid and the volume of the supernatant taken.



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Diagram 2: Workflow for Determining Aqueous Solubility.

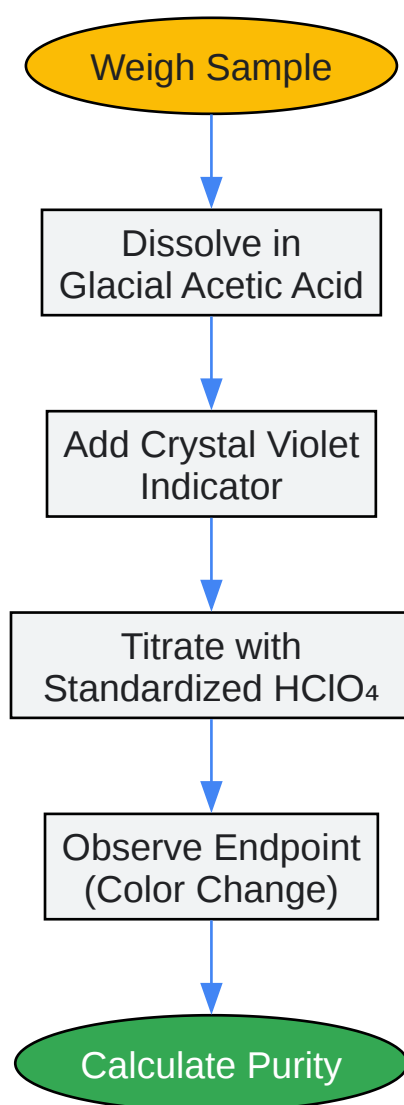
Purity Assessment (Nonaqueous Titration)

For a salt of a weak acid like **disodium sebacate**, nonaqueous titration is a suitable method for determining purity.^{[13][14][15]}

Methodology:

- **Solvent Preparation:** Use a suitable nonaqueous solvent, such as glacial acetic acid.

- Sample Dissolution: Accurately weigh a sample of **disodium sebacate** and dissolve it in the chosen solvent. Gentle warming may be required.
- Titrant: Use a standardized solution of a strong acid in a nonaqueous solvent, such as perchloric acid in glacial acetic acid.
- Indicator: Add a few drops of a suitable indicator, such as crystal violet.
- Titration: Titrate the sample solution with the standardized perchloric acid solution until the endpoint is reached, as indicated by a color change of the indicator.
- Calculation: Calculate the purity of the **disodium sebacate** based on the volume of titrant used, its concentration, and the initial mass of the sample.



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Diagram 3: Workflow for Purity Assessment by Nonaqueous Titration.

Applications in Research and Drug Development

While primarily used in industrial applications such as cosmetics, detergents, and lubricants, **disodium sebacate** also holds relevance for researchers and professionals in drug development.^{[2][5][16][17]}

- **Buffering and Stabilizing Agent:** In pharmaceutical formulations, **disodium sebacate** can be utilized as a buffering and stabilizing agent, helping to maintain the desired pH and prevent the degradation of active pharmaceutical ingredients (APIs).^{[1][16]}
- **Excipient in Formulations:** Its properties make it a candidate for use as an excipient in various dosage forms.^[16] Excipients are crucial for the manufacture, stability, and performance of pharmaceutical products.^[18]
- **Corrosion Inhibition:** In laboratory settings, its anti-corrosive properties can be beneficial in protecting metal equipment and components from degradation.^{[2][5]}

As a well-characterized and stable compound, **disodium sebacate** offers a reliable option for formulators seeking to optimize the performance and shelf-life of their products. Its derivation from a natural and renewable resource, castor oil, also aligns with the growing interest in sustainable chemical sourcing.^{[1][2]}

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